

# Application Note: Phosphitylation of Sensitive Substrates with Bis(dimethylamino)chlorophosphine

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## Compound of Interest

Compound Name: Bis(dimethylamino)chlorophosphine  
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Cat. No.: B1582491

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Audience: Researchers, scientists, and drug development professionals.

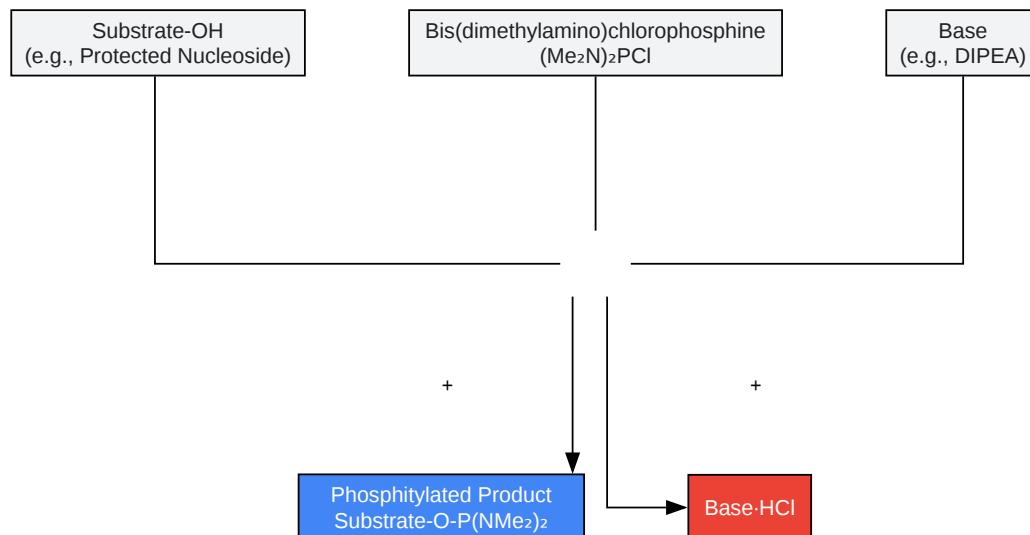
## Introduction

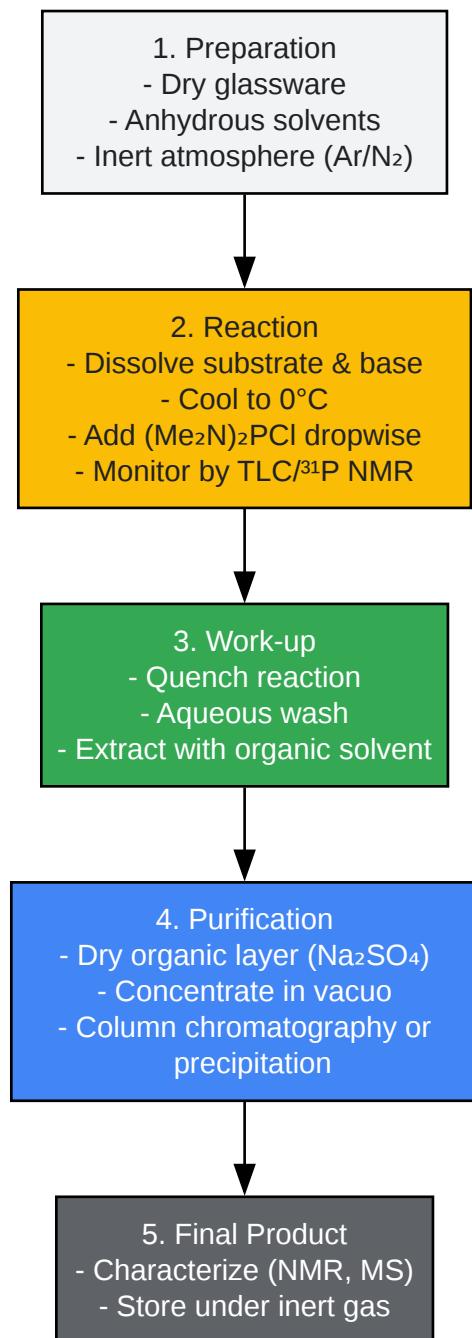
Phosphitylation is a critical chemical transformation in modern organic synthesis and drug development, particularly for the production of oligonucleotides, phosphopeptides, and other biologically significant molecules.<sup>[1]</sup> The process involves the introduction of a phosphite group onto a substrate, typically at a hydroxyl or amino functional group.

**Bis(dimethylamino)chlorophosphine**,  $[(\text{CH}_3)_2\text{N}]_2\text{PCl}$ , is a highly reactive P(III) phosphitylating agent used to efficiently synthesize phosphoramidite intermediates.<sup>[1]</sup> These intermediates are key building blocks in the automated solid-phase synthesis of oligonucleotides.<sup>[2][3]</sup> This reagent is particularly valuable for its high reactivity, which allows for rapid reactions, often without the need for an external activator.<sup>[1]</sup> However, its high reactivity also necessitates careful handling due to its sensitivity to moisture.<sup>[1]</sup> This application note provides detailed protocols and data for the phosphitylation of sensitive substrates using **bis(dimethylamino)chlorophosphine**, with a focus on applications in nucleoside chemistry and oligonucleotide synthesis.

## Mechanism and Workflow

The phosphorylation reaction with **bis(dimethylamino)chlorophosphine** proceeds via a nucleophilic substitution mechanism. The hydroxyl group of the substrate attacks the electrophilic phosphorus center, displacing the chloride ion. A non-nucleophilic base, such as N,N-diisopropylethylamine (DIPEA) or triethylamine (TEA), is typically added to neutralize the hydrochloric acid (HCl) generated during the reaction, driving the equilibrium towards the product.



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## References

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